

Safety and handling precautions for 7-Methoxycoumarin-3-carboxylic acid, SE.

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Compound of Interest

Compound Name: 7-Methoxycoumarin-3-carboxylic acid, SE

Cat. No.: B136101

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An In-depth Technical Guide to the Safety and Handling of 7-Methoxycoumarin-3-carboxylic acid, Succinimidyl Ester

For researchers, scientists, and drug development professionals, the proper handling of chemical reagents is paramount to ensure laboratory safety and experimental integrity. This guide provides a comprehensive overview of the safety and handling precautions for 7-Methoxycoumarin-3-carboxylic acid, succinimidyl ester (SE), a fluorescent labeling reagent.

Chemical Identification and Properties

Property	Value
Chemical Name	7-Methoxycoumarin-3-carboxylic acid, succinimidyl ester
CAS Number	150321-92-9
Molecular Formula	C ₁₅ H ₁₁ NO ₇
Molecular Weight	317.25 g/mol
Appearance	White to off-white solid
Solubility	Soluble in DMSO, DMF, or acetonitrile ^[1]

Hazard Identification and Classification

This chemical is considered hazardous. The primary hazards are related to skin and eye irritation.

Hazard Classification	Category
Skin Irritation	Category 2[2]
Serious Eye Irritation	Category 2A[2]
Specific target organ toxicity — single exposure	Category 3 (Respiratory system)[2]

Signal Word: Warning[3]

Hazard Statements:

- H315: Causes skin irritation.[2][3]
- H319: Causes serious eye irritation.[2][3]
- H335: May cause respiratory irritation.[2]

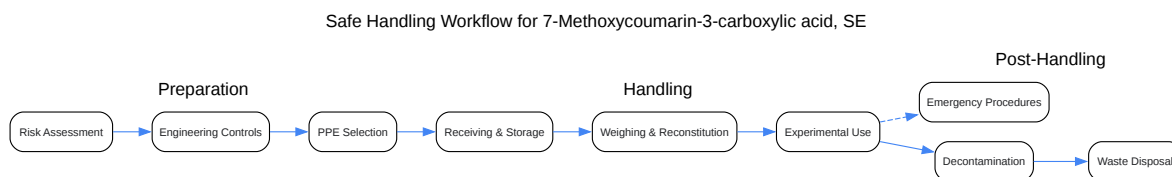
Potential Health Effects:

- Inhalation: May be harmful if inhaled. May cause respiratory tract irritation.[4]
- Skin: May cause skin irritation in susceptible persons.[4]
- Eyes: May cause eye irritation in susceptible persons.[4]
- Ingestion: May be harmful if swallowed.[4]

To date, no chronic exposure, carcinogenic, mutagenic, or reproductive toxicity data is available.[4] The hazards of this material have not been thoroughly investigated, and it should be handled with caution.[4]

Experimental Protocols: Safe Handling Workflow

The following diagram outlines the recommended workflow for handling **7-Methoxycoumarin-3-carboxylic acid, SE** in a laboratory setting.



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Caption: Logical workflow for the safe handling of **7-Methoxycoumarin-3-carboxylic acid, SE**.

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the individual to fresh air. If symptoms arise, call a physician for medical advice.[4][5]
Skin Contact	Immediately wash the affected area with soap and copious amounts of water for at least 15 minutes.[4][5] If skin irritation occurs, get medical advice or attention.[3] Take off contaminated clothing and wash it before reuse.[3]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, ensuring adequate flushing by separating the eyelids with fingers.[4][5] If eye irritation persists, get medical advice or attention.[3]
Ingestion	If the person is conscious, wash out their mouth with water. Never give anything by mouth to an unconscious person.[4][5] Call a physician for medical advice if symptoms arise.[4][5]

Personal Protective Equipment (PPE)

Protection Type	Recommended Equipment
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles.[3][5][6] A face shield may be necessary depending on the situation.[3]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[3][5][6]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[6] A dust respirator is recommended.[3]

Storage and Disposal

Storage:

- Keep the container tightly closed in a dry, cool, and well-ventilated place.[4][5]
- Protect the material from long-term exposure to light.[4][5]
- For long-term stability, store at -20°C. The compound is stable for at least 2 years under these conditions.[1][7] Short-term storage can be at +4°C.[1]
- Store locked up.

Disposal:

- Dispose of contents and container to an approved waste disposal plant.
- Do not allow the product to enter drains, groundwater, or water courses.[4]
- Consult local, state, or national regulations for proper disposal.[4]

Accidental Release Measures

- Personal Precautions: Use appropriate protective equipment. Avoid breathing vapors, mist, gas, or dust formation.[4][5] Avoid prolonged or repeated exposure.[4][5]
- Environmental Precautions: Prevent further leakage or spillage if it is safe to do so.[4]
- Methods for Cleaning Up: Absorb the spill onto an appropriate material. Collect and dispose of all waste in accordance with applicable laws.[4][5]

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